

Essential Safety and Operational Guide for Handling H-Tyr(3-I)-OH

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Compound of Interest

Compound Name: H-Tyr(3-I)-OH

Cat. No.: B7796029

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for laboratory safety and environmental responsibility. This guide provides a detailed protocol for the safe management of **H-Tyr(3-I)-OH** (3-Iodo-L-tyrosine), a halogenated aromatic amino acid derivative. The following procedures are based on best practices from safety data sheets (SDS) and general chemical safety principles.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **H-Tyr(3-I)-OH** is provided below. This information is crucial for safe handling and storage.

Property	Value
Synonyms	(S)-2-Amino-3-(4-hydroxy-3-iodophenyl)propanoic acid, 3-Iodo-L-tyrosine[1]
CAS Number	70-78-0[1][2]
Molecular Formula	C9H10INO3[2]
Molecular Weight	307.1 g/mol [2]
Appearance	Off-white powder/solid[3]
Melting Point	196 - 198 °C / 384.8 - 388.4 °F[3]
Storage Temperature	-20°C[1]

Hazard Identification and Precautionary Statements

While comprehensive hazard data for **H-Tyr(3-I)-OH** is not fully available, its structure suggests that it should be handled with care. The presence of iodine and its aromatic nature necessitate precautions to avoid potential health risks.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P312: Call a POISON CENTER/doctor if you feel unwell.[1]

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)
- P405: Store locked up.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **H-Tyr(3-I)-OH** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always handle **H-Tyr(3-I)-OH** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust or vapors.[\[1\]](#)[\[4\]](#)
- Safety Equipment: Ensure that a calibrated analytical balance, weigh paper, and appropriate glassware are clean and readily available inside the fume hood.
- Emergency Preparedness: Confirm that an eyewash station and safety shower are accessible and in good working order.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **H-Tyr(3-I)-OH**:

Protection Type	Equipment	Specifications & Remarks
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Must be worn at all times in the laboratory. Use chemical safety goggles when there is a risk of splashing.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves for any signs of damage before use. Dispose of contaminated gloves immediately after use.[5]
Skin and Body Protection	Laboratory coat.	A standard laboratory coat is sufficient for handling small quantities. For larger amounts or when there is a risk of significant spillage, consider additional protective clothing.[5]
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95).	Required if handling fine powders that may become airborne, especially if engineering controls like a fume hood are not sufficient.[5]

Handling and Experimental Protocol

- Weighing:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure to control dust.
 - Use anti-static weigh paper or a suitable container.
 - Carefully transfer the desired amount of **H-Tyr(3-I)-OH** using a clean spatula. Avoid creating dust.
- Dissolving:

- If preparing a solution, slowly add the solid **H-Tyr(3-I)-OH** to the solvent to prevent splashing.
- Stir the mixture gently until the solid is fully dissolved.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used with an appropriate solvent.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]

Disposal Plan: Waste Management and Decontamination

Proper disposal of **H-Tyr(3-I)-OH** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Identification and Segregation

- Characterize Waste: Identify the waste as either pure, unused compound, contaminated materials (e.g., gloves, weigh paper, pipette tips), or a solution.^[4]
- Segregate Waste: Do not mix halogenated organic waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.^[4] Halogenated organic waste should typically be collected separately.^[4]

Containerization

- Solid Waste:
 - Collect all contaminated solid materials, including gloves, weigh paper, and paper towels, in a designated, clearly labeled, and sealed container.^[5]
 - The label should clearly state "Halogenated Organic Waste" and list "**H-Tyr(3-I)-OH**".^[4]
- Liquid Waste:

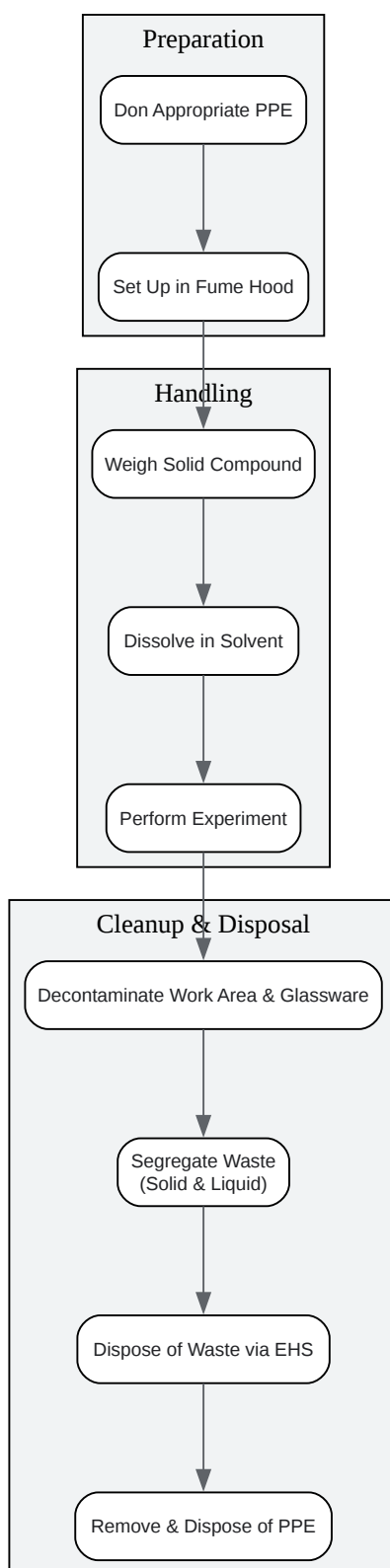
- Collect all solutions containing **H-Tyr(3-I)-OH** in a designated, chemically compatible, and leak-proof waste container with a secure lid.^[4]
- The container should be clearly labeled as "Halogenated Organic Waste" and include the chemical name and approximate concentration.

Decontamination and Final Disposal

- Empty Containers: Rinse empty containers of **H-Tyr(3-I)-OH** three times with an appropriate solvent. Collect the rinsate as chemical waste.^[5] Once decontaminated, the container can be disposed of or recycled according to your institution's policies.^[5]
- Storage: Store sealed waste containers in a designated and secure satellite accumulation area that is well-ventilated and away from incompatible materials.^[4]
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup for the chemical waste.^[4] Provide a complete and accurate description of the waste.

Workflow for Safe Handling of H-Tyr(3-I)-OH

The following diagram illustrates the key decision points and steps for safely handling **H-Tyr(3-I)-OH** in a laboratory setting.



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Caption: Workflow for the safe handling of **H-Tyr(3-I)-OH**.

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